

A Researcher's Guide to Procuring High-Purity 1,3-Diacetylbenzene

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Compound of Interest

Compound Name: 1,3-Diacetylbenzene

Cat. No.: B146489

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For researchers, scientists, and drug development professionals, sourcing high-purity reagents is a critical first step in ensuring the validity and reproducibility of experimental results. This in-depth technical guide provides a comprehensive overview of reputable suppliers for research-grade **1,3-diacetylbenzene**, detailed purchasing considerations, and essential protocols for its handling and use.

Selecting a Supplier for High-Purity 1,3-Diacetylbenzene

The selection of a chemical supplier should be a meticulous process, balancing purity, cost, availability, and the quality of documentation. For **1,3-diacetylbenzene** (CAS No. 6781-42-6), a key intermediate in various synthetic and developmental pathways, several reputable vendors cater to the research community.

A comparative analysis of prominent suppliers reveals variations in offered purity and pricing. It is imperative for researchers to scrutinize the Certificate of Analysis (CoA) for specific batches to understand the impurity profile, as this can significantly impact experimental outcomes.

Supplier and Product Comparison

Supplier	Product Name	Stated Purity	Physical Form	Storage Temperature
Sigma-Aldrich (MilliporeSigma)	1,3-Diacetylbenzene	97%	Crystals	2-8°C[1][2][3]
Thermo Scientific Chemicals	1,3-Diacetylbenzene	99%	Liquid after melting	Room Temperature
TCI America	1,3-Diacetylbenzene	>98.0% (GC)	Solid	Refrigerated (0-10°C)[4]
Santa Cruz Biotechnology	1,3-Diacetylbenzene	≥97%	-	-
Oakwood Chemical	1,3-Diacetylbenzene	-	-	-

Note: Pricing and availability are subject to change and may require account registration on supplier websites. Researchers are encouraged to request quotes for the most current information.

Experimental Protocols

Safe Handling and Storage of 1,3-Diacetylbenzene

Proper handling and storage are paramount to maintain the integrity of **1,3-diacetylbenzene** and ensure laboratory safety. As an aromatic ketone, it should be handled in a well-ventilated area, preferably within a fume hood, to avoid inhalation of vapors.

Personal Protective Equipment (PPE):

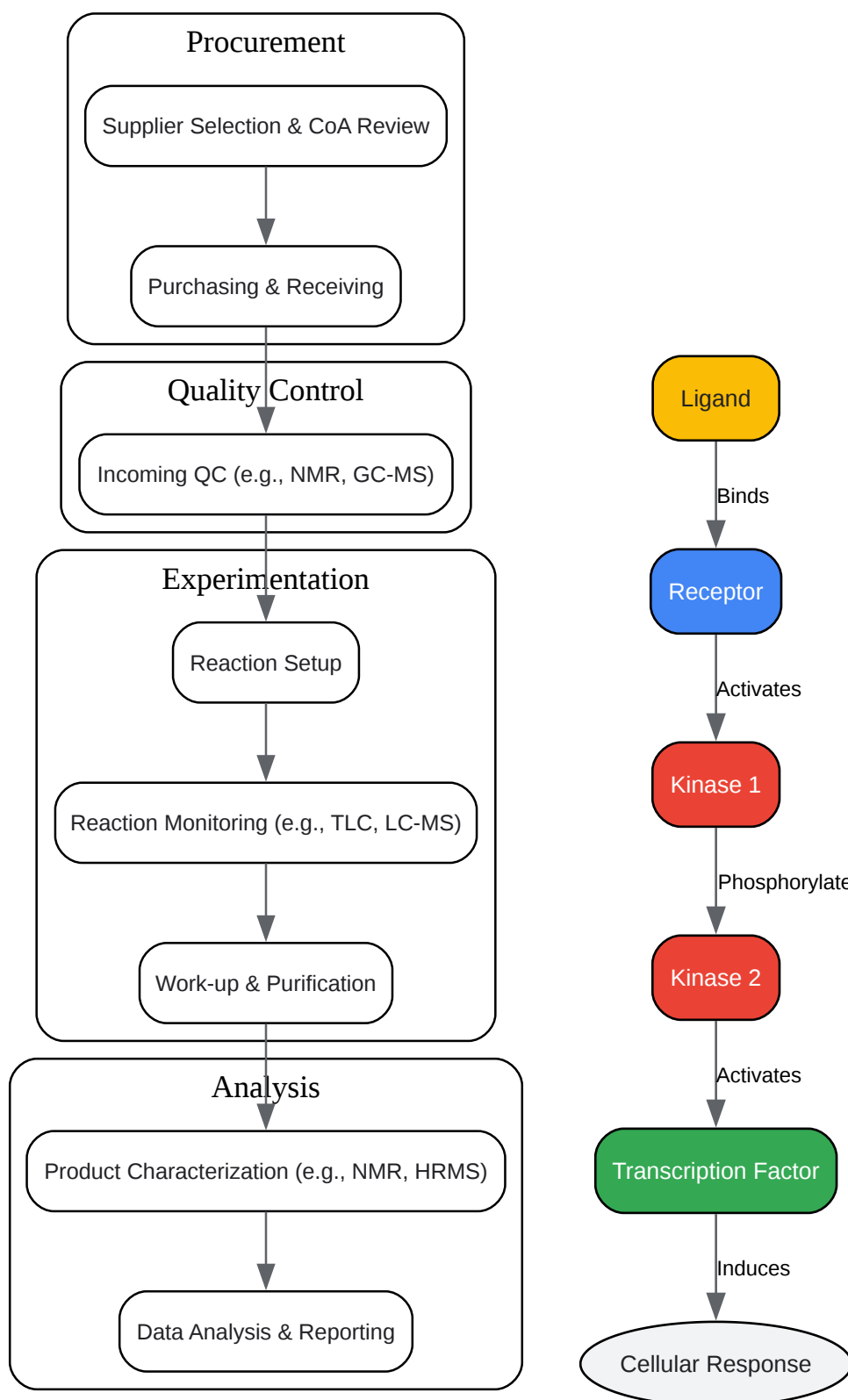
- Eye Protection: Safety glasses with side shields or chemical goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[5]
- Some suppliers recommend refrigeration (2-8°C) for long-term stability.^{[1][2][3]}
- Keep away from oxidizing agents and sources of ignition.^[5]

General Experimental Workflow for Utilizing Purchased Chemicals

The following diagram outlines a typical workflow from reagent acquisition to experimental analysis, emphasizing quality control at critical stages.



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References

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Ontario, CA 91761, United States

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